

# Physicochemical Properties of Lithium Laurate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lithium laurate*

Cat. No.: *B076421*

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## Introduction

**Lithium laurate**, the lithium salt of lauric acid, is a metallic soap with increasing interest in various scientific and industrial fields, including applications in drug delivery systems. Its amphiphilic nature, thermal stability, and potential for self-assembly into ordered structures make a thorough understanding of its physicochemical properties essential for formulation development, material science, and chemical synthesis. This technical guide provides a comprehensive overview of the core physicochemical properties of **lithium laurate**, detailed experimental protocols for their determination, and a summary of relevant data for researchers and professionals in drug development.

## Core Physicochemical Properties

**Lithium laurate** is a white, powdery solid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the tables below.

## General and Structural Properties

Property	Value	Source(s)
Chemical Name	Lithium dodecanoate	[1][2]
Synonyms	Lithium laurate	[1][2]
Chemical Formula	C <sub>12</sub> H <sub>23</sub> LiO <sub>2</sub>	[1][2]
Molecular Weight	206.25 g/mol	[1][2]
Appearance	Colorless (white) solid	[1]
Density	0.87 g/cm <sup>3</sup>	[1]
Crystal System	Tetragonal	[1]
Cell Parameters	a = 2.83 nm, c = 1.17 nm	[1]
Formula Units per Cell (Z)	24	[1]

## Thermal Properties

Property	Value	Source(s)
Melting Point	~229.8 °C	[1]
Thermal Decomposition Range	450 - 485 °C	
Decomposition Product	Lithium Carbonate (Li <sub>2</sub> CO <sub>3</sub> )	[3]

## Solubility and Micellar Properties

While precise quantitative solubility data for **lithium laurate** is not readily available in the literature, it is generally characterized as follows:

Solvent	Solubility	Source(s)
Water	Slightly soluble	[1]
Ethanol	Slightly soluble	[1]
Diethyl Ether	Slightly soluble	[1]

The self-assembly of **lithium laurate** in aqueous solution is a critical property. The Critical Micelle Concentration (CMC) is the concentration at which surfactant molecules aggregate to form micelles. While a specific experimental value for **lithium laurate** is not available, data for the closely related sodium laurate provides a strong estimate.

Property	Estimated Value	Source(s)
Critical Micelle Concentration (CMC)	~25.6 mmol/L (for Sodium Laurate)	

## Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **lithium laurate**.

### Determination of Solubility

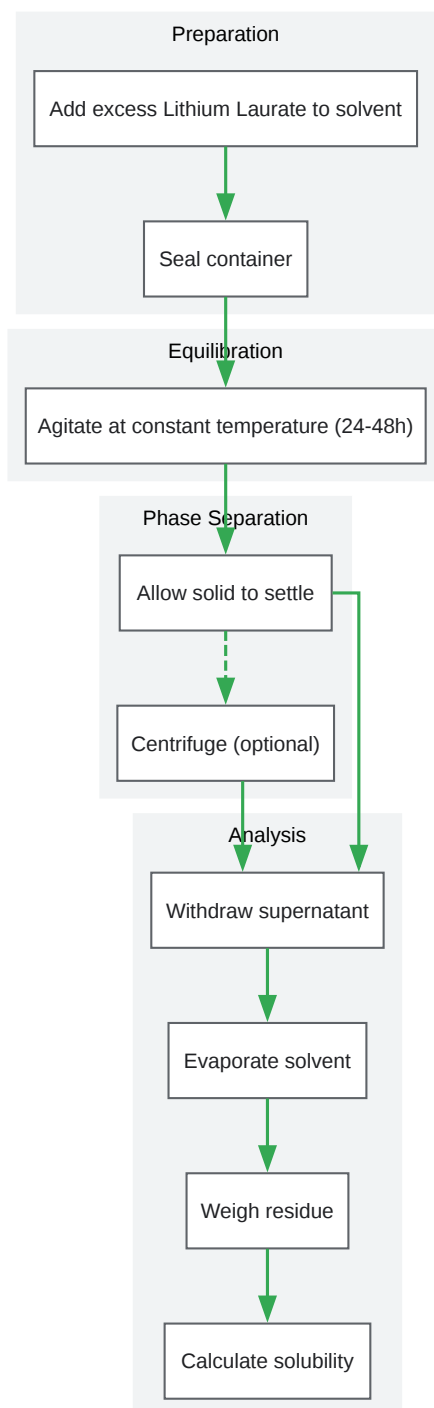
The solubility of **lithium laurate** can be determined using the isothermal equilibrium method.

Protocol:

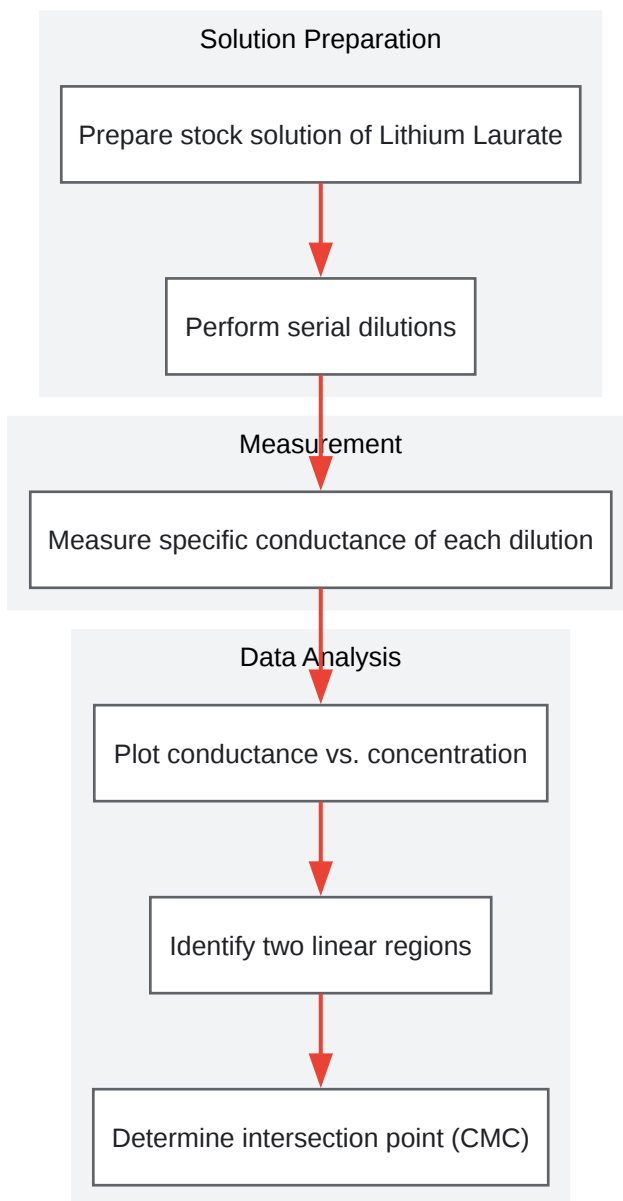
- **Preparation of Saturated Solution:** An excess amount of **lithium laurate** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker bath is recommended.
- **Phase Separation:** The suspension is allowed to stand at the same constant temperature until the undissolved solid has settled. Centrifugation can be used to expedite this process.
- **Sampling:** A known volume of the clear supernatant is carefully withdrawn using a calibrated pipette.
- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed container, and the solvent is evaporated to dryness under controlled conditions (e.g., in a vacuum oven at a temperature below the decomposition point of **lithium laurate**).

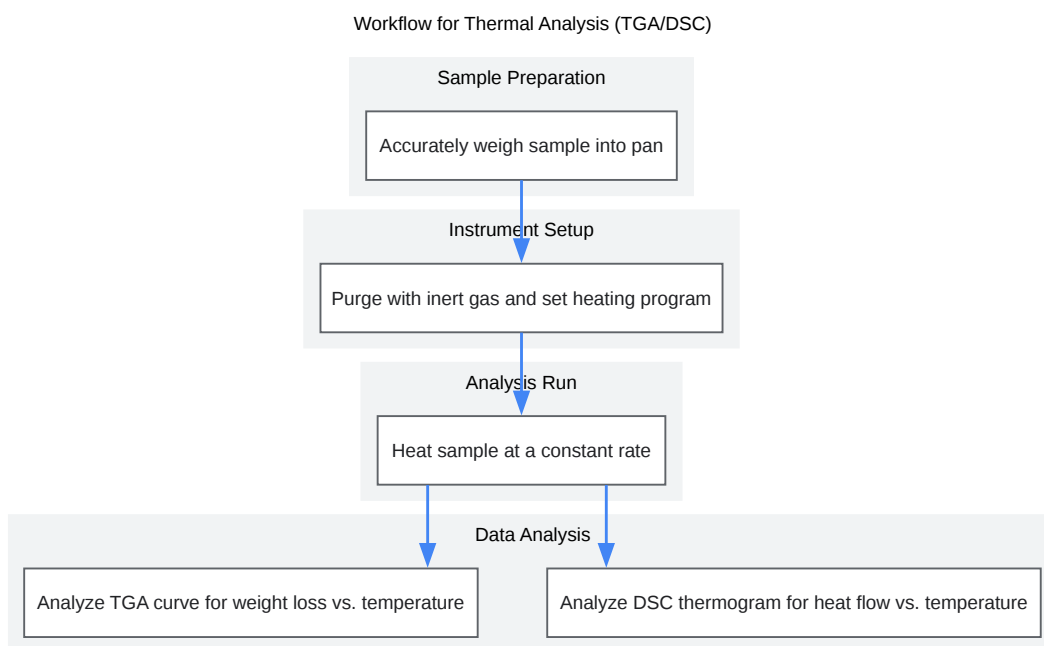
- Quantification: The container with the dry residue is weighed. The solubility is calculated as the mass of the dissolved **lithium laurate** per volume or mass of the solvent.

## Experimental Workflow for Solubility Determination



## Workflow for CMC Determination by Conductometry





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## References

- 1. Lithium laurate - Wikipedia [en.wikipedia.org]
- 2. Lithium laurate | C<sub>12</sub>H<sub>23</sub>LiO<sub>2</sub> | CID 23663659 - PubChem [pubchem.ncbi.nlm.nih.gov]

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Email: [info@benchchem.com](mailto:info@benchchem.com)